

# Biological Targets of YU142670: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**YU142670** is a small molecule inhibitor that has been identified as a selective antagonist of inositol polyphosphate 5-phosphatase OCRL (Oculocerebrorenal syndrome of Lowe). OCRL is a key enzyme in the phosphoinositide signaling pathway, responsible for the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P<sub>2</sub>) and phosphatidylinositol 3,4,5-trisphosphate (PI(3,4,5)P<sub>3</sub>). Dysregulation of OCRL activity is associated with the rare X-linked genetic disorder Lowe syndrome, characterized by vision problems, intellectual disabilities, and kidney dysfunction. This technical guide provides a comprehensive overview of the known biological targets of **YU142670**, its quantitative interaction data, detailed experimental protocols for key assays, and a visualization of the associated signaling pathway.

## **Known Biological Targets and Quantitative Data**

The primary biological target of **YU142670** is OCRL. It has also been shown to inhibit the related inositol 5-phosphatase INPP5B.[1][2] The inhibitory activity of **YU142670** has been quantified using biochemical assays, with the following key parameters reported:



Target	Assay Type	Parameter	Value (µM)	Substrate	Reference
OCRL	Malachite Green Assay	IC50	0.71	diC16 PI(4,5)P <sub>2</sub>	[1]
INPP5B	Malachite Green Assay	IC50	1.78	diC16 PI(4,5)P <sub>2</sub>	[1]

### **Binding Affinity Data:**

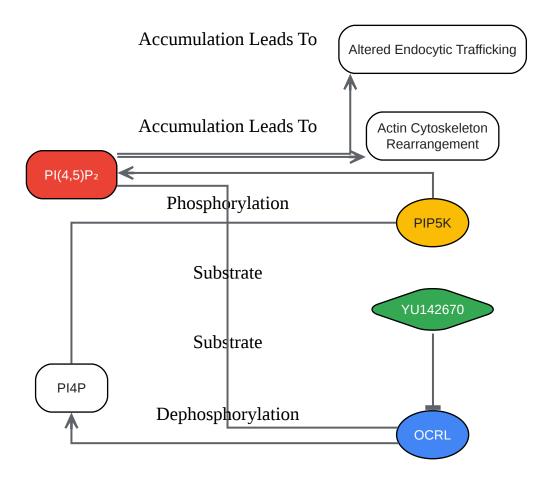
Direct binding of **YU142670** to the catalytic domain of INPP5B has been measured by Isothermal Titration Calorimetry (ITC).

Target	Assay Type	Parameter	Value	Reference
INPP5B (catalytic domain)	Isothermal Titration Calorimetry	Ka	2.35 × 10 <sup>5</sup> M <sup>-1</sup>	[1][2]

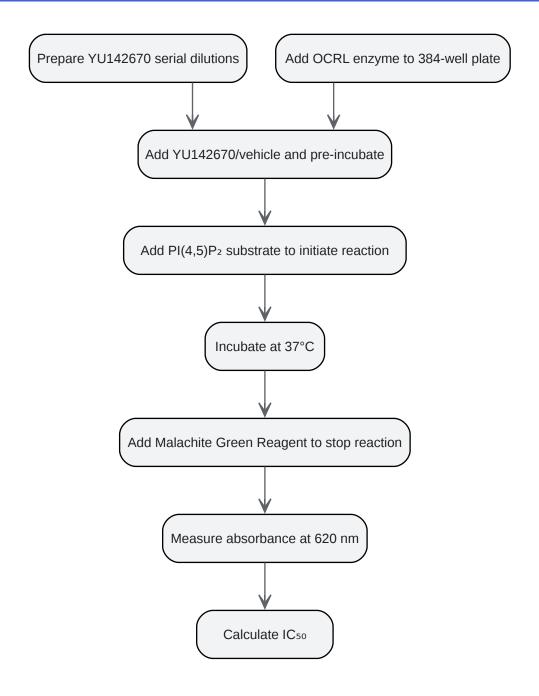
# Signaling Pathway Modulated by YU142670

**YU142670** exerts its biological effects by inhibiting OCRL, a critical enzyme in phosphoinositide metabolism. OCRL dephosphorylates PI(4,5)P<sub>2</sub> at the 5-position of the inositol ring, yielding phosphatidylinositol 4-phosphate (PI4P). Inhibition of OCRL by **YU142670** leads to the accumulation of PI(4,5)P<sub>2</sub> at various cellular membranes, including the plasma membrane and endosomes.[3] This accumulation has significant downstream consequences, impacting cellular processes such as endocytic trafficking and actin cytoskeleton dynamics.[3][4]

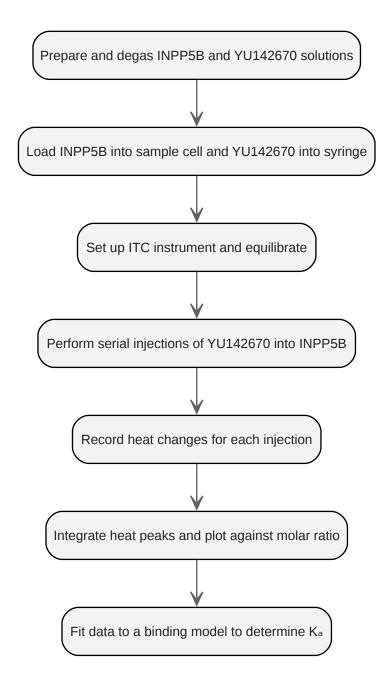












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